

2,2-Dimethylbutanoic acid-d11 chemical structure and formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2,2-Dimethylbutanoic acid-d11

Cat. No.: B12396275

Get Quote

A Technical Guide to 2,2-Dimethylbutanoic Acidd11

This technical guide provides a comprehensive overview of the chemical structure, formula, and key properties of **2,2-Dimethylbutanoic acid-d11**, a deuterated analog of 2,2-Dimethylbutanoic acid. This document is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry who utilize stable isotope-labeled compounds.

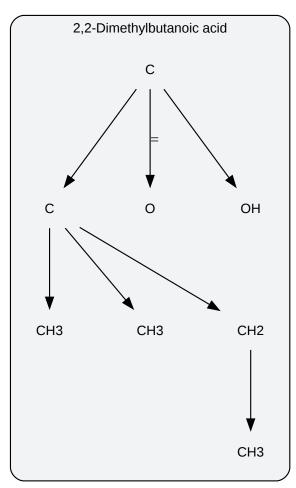
Chemical Structure and Formula

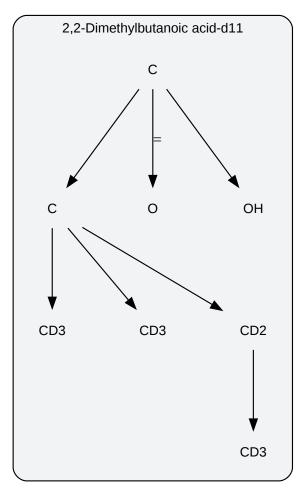
2,2-Dimethylbutanoic acid is a branched-chain carboxylic acid.[1] Its deuterated form, **2,2-Dimethylbutanoic acid-d11**, is a synthetic isotopologue where eleven hydrogen atoms have been replaced by deuterium atoms. This substitution is strategically placed on the methyl and ethyl groups, leaving the carboxylic acid proton intact.

The chemical structures of both 2,2-Dimethylbutanoic acid and its deuterated analog are depicted below.



Chemical Structures





Click to download full resolution via product page

Comparison of 2,2-Dimethylbutanoic acid and its d11 analog.

Quantitative Data Summary

The key quantitative properties of 2,2-Dimethylbutanoic acid and its deuterated form are summarized in the table below for easy comparison.



Property	2,2-Dimethylbutanoic acid	2,2-Dimethylbutanoic acid- d11
Chemical Formula	C ₆ H ₁₂ O ₂ [1][2][3]	C ₆ HD ₁₁ O ₂ [4]
Molecular Weight	116.16 g/mol [2]	127.23 g/mol [4]
CAS Number	595-37-9[2][3]	1219804-04-2[4]
Appearance	Colorless liquid[1]	Colorless to light yellow liquid[4]

Experimental Applications

2,2-Dimethylbutanoic acid-d11 is primarily utilized as an internal standard in analytical methodologies. The incorporation of stable heavy isotopes of elements like hydrogen and carbon into drug molecules is a common practice for quantification during drug development.[4] Deuteration, in particular, has gained attention for its potential to influence the pharmacokinetic and metabolic profiles of drugs.[4]

Role as an Internal Standard

Due to its mass difference from the non-deuterated form, **2,2-Dimethylbutanoic acid-d11** is an ideal internal standard for quantitative analysis using techniques such as:

- Nuclear Magnetic Resonance (NMR)
- Gas Chromatography-Mass Spectrometry (GC-MS)
- Liquid Chromatography-Mass Spectrometry (LC-MS)

The experimental workflow for using a deuterated internal standard is outlined below.



Workflow for Internal Standard Use Sample Preparation: Add known amount of 2,2-Dimethylbutanoic acid-d11 to sample containing 2,2-Dimethylbutanoic acid Instrumental Analysis (e.g., LC-MS) Data Acquisition: Monitor ion signals for both analyte and internal standard Data Processing: Calculate the ratio of the analyte peak area to the internal standard peak area Quantification: Determine the concentration of the analyte using a

Click to download full resolution via product page

calibration curve

Generalized experimental workflow for quantitative analysis.



Synthesis and Reactivity

While specific synthesis protocols for **2,2-Dimethylbutanoic acid-d11** are proprietary, the synthesis of its non-deuterated counterpart can be achieved through methods like the oxidation of the corresponding alcohol or the carbonylation of specific alkenes.[5] 2,2-Dimethylbutanoic acid undergoes typical reactions of carboxylic acids, such as esterification and amidation, making it a versatile intermediate in organic synthesis.[1][5] The deuterated analog is expected to exhibit similar chemical reactivity.

Solubility and Storage

2,2-Dimethylbutanoic acid is moderately soluble in water and soluble in many organic solvents like ether and chloroform.[5] The deuterated form is soluble in DMSO.[4] For long-term stability, **2,2-Dimethylbutanoic acid-d11** in its pure form should be stored at -20°C.[4] If prepared as a stock solution in a solvent, it should be stored at -80°C for up to six months or -20°C for up to one month.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. CAS 595-37-9: 2,2-Dimethylbutanoic acid | CymitQuimica [cymitquimica.com]
- 2. 2,2-Dimethylbutanoic acid | C6H12O2 | CID 11684 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Butanoic acid, 2,2-dimethyl- [webbook.nist.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. solubilityofthings.com [solubilityofthings.com]
- To cite this document: BenchChem. [2,2-Dimethylbutanoic acid-d11 chemical structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12396275#2-2-dimethylbutanoic-acid-d11-chemicalstructure-and-formula]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com